

Application Notes and Protocols: Echinophyllin C

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Compound of Interest

Compound Name: Echinophyllin C

Cat. No.: B021605

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Echinophyllin C is a diterpenoid secondary metabolite isolated from marine soft corals.[1] As a bioactive marine natural product, it has garnered interest for its potential therapeutic applications, particularly in the realm of antimicrobial research.[1] Its complex molecular structure contributes to its unique biological activities, making it a subject of study in drug discovery and marine chemical ecology.[1] These application notes provide detailed protocols for the preparation of **Echinophyllin C** stock solutions and its application in common in vitro assays.

Chemical Properties and Data

A clear understanding of the physicochemical properties of **Echinophyllin C** is essential for its proper handling and use in experimental settings. The key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₉ NO ₃	[1]
Molecular Weight	331.45 g/mol	[2]
CAS Number	310433-44-4	[1]
Appearance	Powder	[3]
Storage (Powder)	-20°C for up to 3 years	[3]
Storage (Inert Solvent)	-80°C for up to 1 year	[3]

Preparation of Echinophyllin C Stock Solution

The following protocol outlines the steps for preparing a stock solution of **Echinophyllin C**. Due to the lack of specific solubility data in the public domain, it is recommended to perform small-scale solubility tests to determine the optimal solvent and concentration for your specific experimental needs. Dimethyl sulfoxide (DMSO) is a common solvent for many marine-derived natural products and is a recommended starting point.

Materials:

- **Echinophyllin C** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

Protocol:

- Determine the Desired Stock Concentration: Based on the experimental requirements, calculate the required mass of **Echinophyllin C** and volume of DMSO. The table below

provides volumes for common stock concentrations.

- Aliquot **Echinophyllin C**: Weigh the calculated amount of **Echinophyllin C** powder in a sterile microcentrifuge tube. To avoid degradation from repeated freeze-thaw cycles, it is advisable to prepare multiple small aliquots.
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the tube containing the **Echinophyllin C** powder.
- Dissolution: Vortex the solution vigorously for 1-2 minutes to facilitate dissolution. If the compound does not fully dissolve, sonication in an ultrasonic bath for 5-10 minutes at room temperature may be beneficial. Gentle warming to 37°C can also aid in solubilization.[3]
- Sterilization (Optional): If required for your application (e.g., cell culture), the stock solution can be sterilized by filtering through a 0.22 µm syringe filter that is compatible with DMSO.
- Storage: Store the stock solution in tightly sealed amber vials at -80°C. When stored under these conditions, the solution should be used within one year.[3] For short-term storage (up to one month), -20°C is acceptable.[3]

Stock Solution Preparation Table:

Desired Concentration	Volume of DMSO for 1 mg	Volume of DMSO for 5 mg	Volume of DMSO for 10 mg
1 mM	3.017 mL	15.085 mL	30.170 mL
5 mM	603.4 µL	3.017 mL	6.034 mL
10 mM	301.7 µL	1.509 mL	3.017 mL

Calculations are based on a molecular weight of 331.45 g/mol . Always refer to the batch-specific molecular weight provided by the supplier.

Experimental Protocols

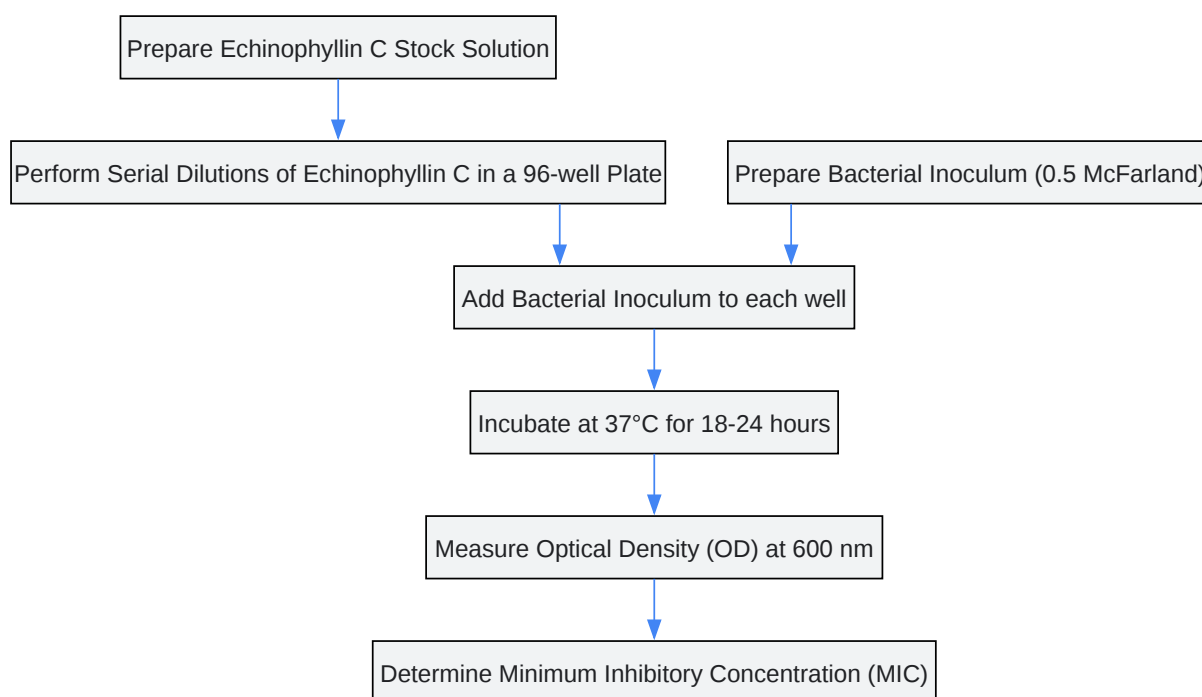
The following are generalized protocols for assessing the biological activity of **Echinophyllin C**. These should be optimized based on the specific cell lines or microbial strains being

investigated.

Antimicrobial Susceptibility Testing (Broth Microdilution Assay)

This protocol determines the Minimum Inhibitory Concentration (MIC) of **Echinophyllin C** against a specific bacterial strain.

Workflow for Antimicrobial Susceptibility Testing:



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Caption: Workflow for determining the MIC of **Echinophyllin C**.

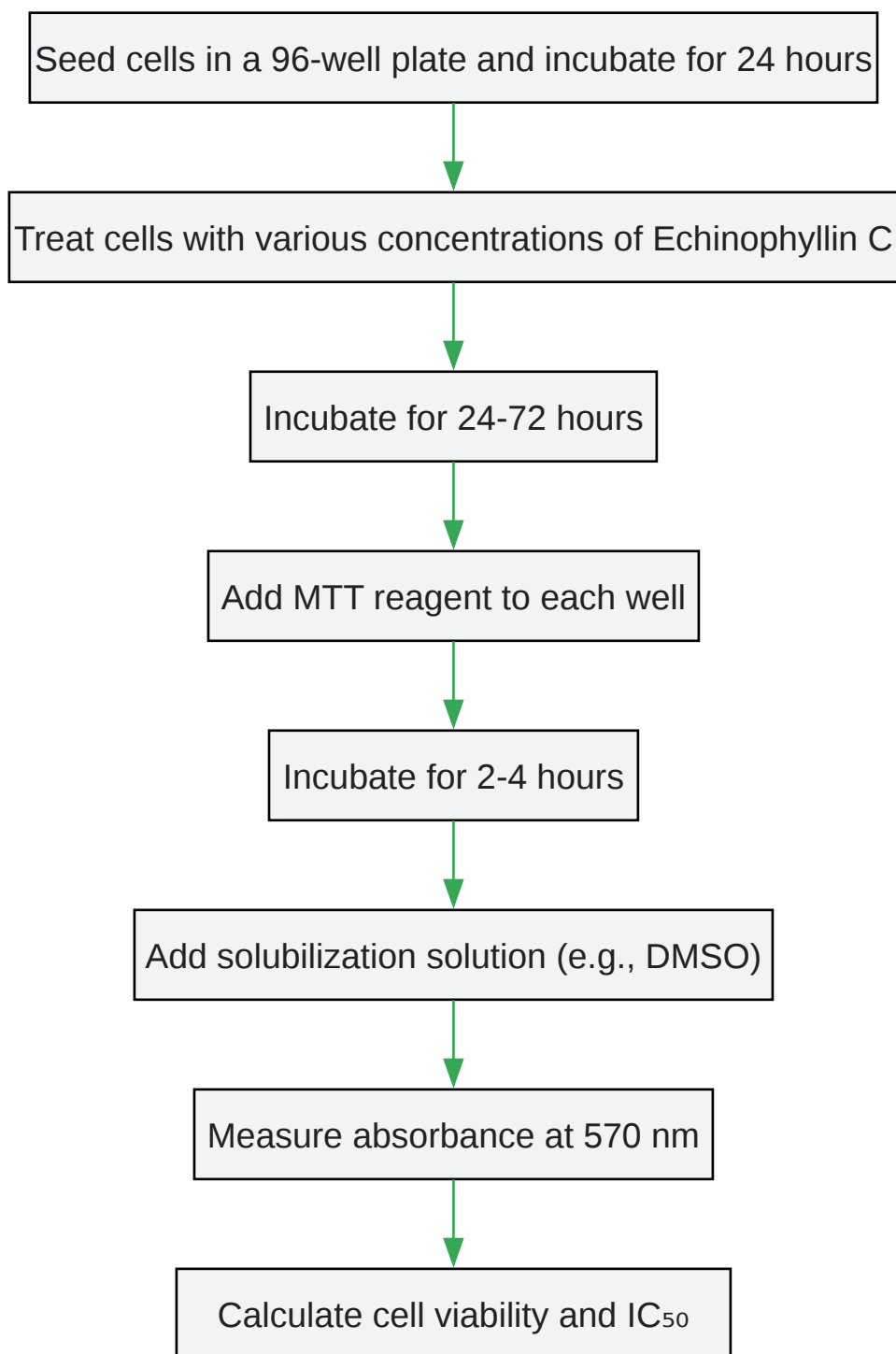
Protocol:

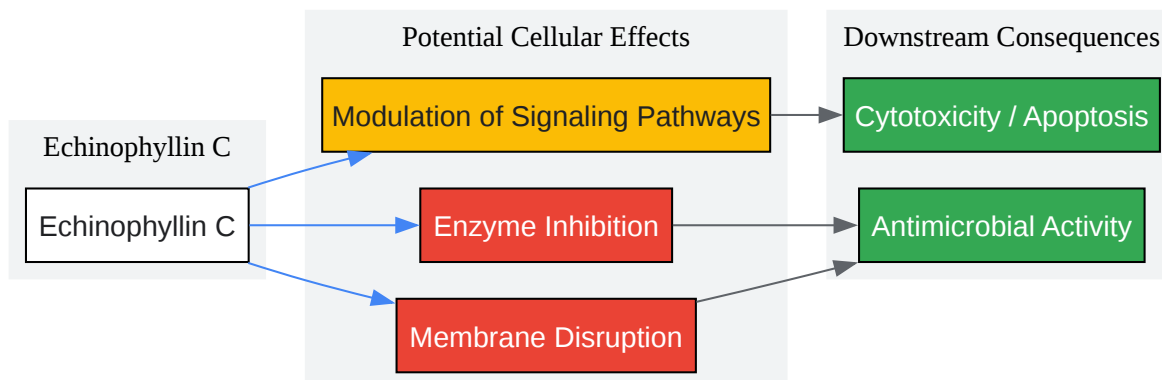
- Prepare a 2-fold serial dilution of the **Echinophyllin C** stock solution in an appropriate broth medium in a 96-well microtiter plate.
- Prepare a bacterial suspension equivalent to a 0.5 McFarland standard and dilute it to achieve a final concentration of approximately 5×10^5 CFU/mL in the wells.
- Add the standardized bacterial inoculum to each well of the microtiter plate. Include positive controls (bacteria and broth) and negative controls (broth only).
- Incubate the plate at 37°C for 18-24 hours.
- The MIC is determined as the lowest concentration of **Echinophyllin C** that completely inhibits visible growth of the microorganism.

Cytotoxicity Assay (MTT Assay)

This protocol assesses the cytotoxic effects of **Echinophyllin C** on a mammalian cell line.

Workflow for Cytotoxicity Assay:





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